

# Personal protective equipment for handling 2-Bromopyridine-4-methanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromopyridine-4-methanol

Cat. No.: B057719

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## Essential Safety and Handling Guide for 2-Bromopyridine-4-methanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **2-Bromopyridine-4-methanol** (CAS: 118289-16-0). Adherence to these procedures is essential for ensuring a safe laboratory environment. The information is compiled from Safety Data Sheets (SDS) and general best practices for handling pyridine derivatives.

## Hazard Summary

**2-Bromopyridine-4-methanol** is a hazardous substance that requires careful handling. Key hazards include:

- Acute Oral Toxicity: Harmful if swallowed.[1][2]
- Skin Irritation: Causes skin irritation.[1][2]
- Serious Eye Damage: Causes serious eye damage.[1][2]
- Respiratory Irritation: May cause respiratory irritation.[1][2]

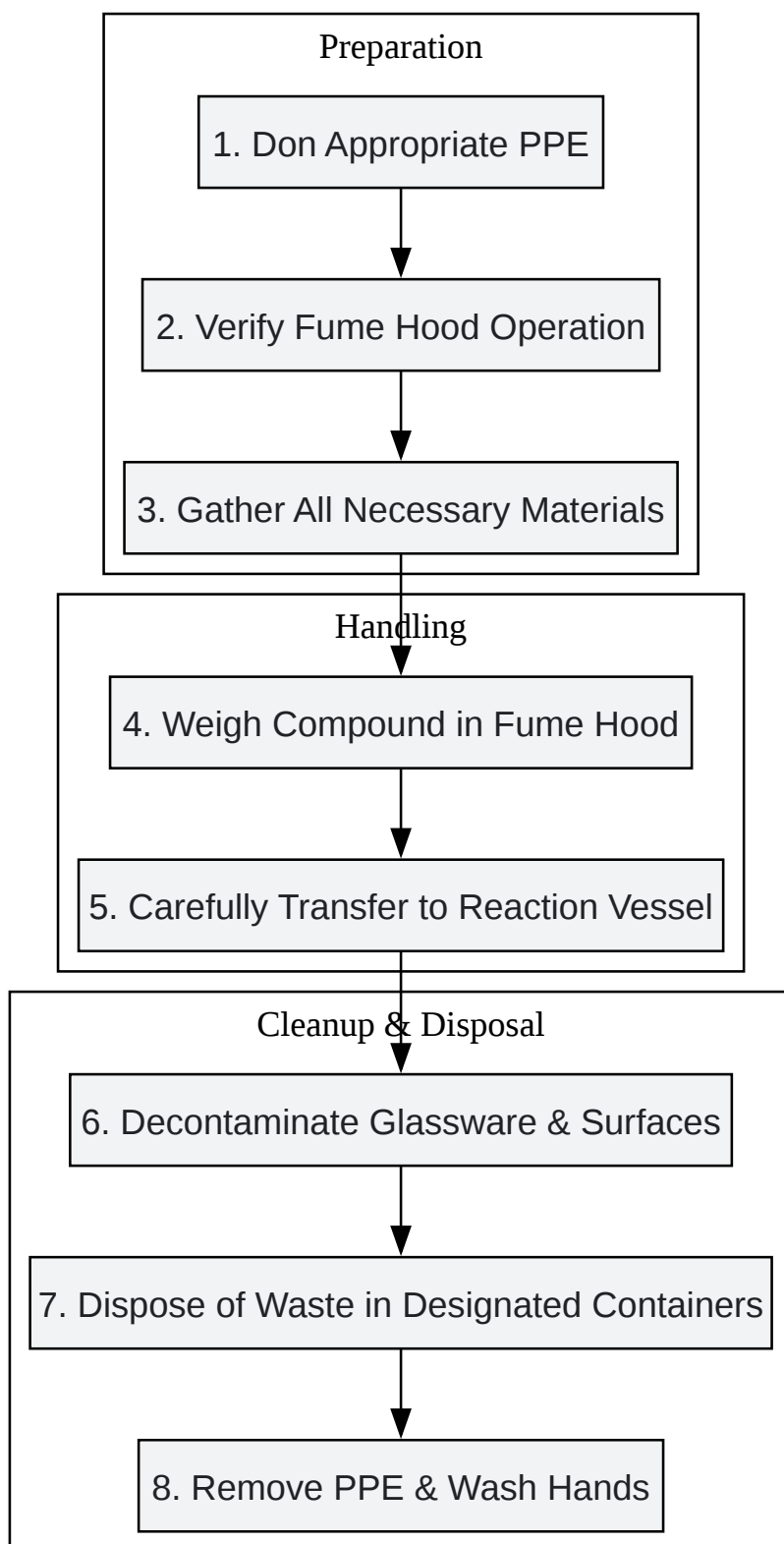
## Personal Protective Equipment (PPE)

Appropriate PPE is the primary defense against exposure. The following table summarizes the recommended PPE for handling **2-Bromopyridine-4-methanol**.

| Body Part   | Personal Protective Equipment | Specifications and Usage  |
|-------------|-------------------------------|---|
| Eyes/Face   | Safety Goggles or Face Shield | Must be worn at all times to protect against splashes. <a href="#">[1]</a> <a href="#">[3]</a>  |
| Hands       | Chemical-Resistant Gloves     | Nitrile or butyl rubber gloves are recommended. Inspect for tears or punctures before each use. <a href="#">[3]</a>   |
| Body        | Laboratory Coat               | A fully buttoned lab coat is required to protect skin from contact. <a href="#">[3]</a>   |
| Respiratory | Fume Hood or Respirator       | All handling of 2-Bromopyridine-4-methanol should occur in a certified chemical fume hood to minimize inhalation exposure. If a fume hood is not available, a respirator may be necessary.<br><a href="#">[1]</a> <a href="#">[3]</a> |

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for safely handling **2-Bromopyridine-4-methanol**. The following workflow outlines the necessary steps from preparation to cleanup.



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## References

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Address: 3281 E Guasti Rd

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